

# Navigating the Safe Handling of MK-5108: A Comprehensive Guide

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## Compound of Interest

Compound Name: MK-5108

Cat. No.: B1683883

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent compounds like **MK-5108**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By offering clear, procedural guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building trust through value beyond the product itself.

## Essential Safety and Handling at a Glance

**MK-5108** is a potent and selective Aurora A kinase inhibitor. While specific hazard classifications may vary slightly between suppliers, it is crucial to handle this compound with care. The following table summarizes key quantitative data for quick reference.

Property	Value	Source
Molecular Formula	C22H21ClFN3O3S	Selleck Chemicals
Molecular Weight	461.94 g/mol	Selleck Chemicals
Solubility	>10 mM in DMSO	APExBIO
Storage Temperature	-20°C (stock solutions)	APExBIO

## Personal Protective Equipment (PPE): Your First Line of Defense

When handling **MK-5108**, a comprehensive suite of personal protective equipment is mandatory to minimize exposure risk.

Eye and Face Protection:

- Wear chemical safety goggles that meet government standards such as NIOSH (US) or EN 166 (EU).

Skin Protection:

- Gloves: Use appropriate chemical-resistant gloves.
- Body Protection: A lab coat is required. For more extensive handling, consider a protective suit.

Respiratory Protection:

- If engineering controls are not sufficient to maintain airborne concentrations below established exposure limits, a NIOSH-approved respirator is necessary.

## Step-by-Step Handling and Operational Plan

A systematic approach to handling **MK-5108** ensures both personal safety and experimental integrity.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.
- Ensure easy access to an eyewash station and a safety shower.

2. Handling the Compound:

- Avoid direct contact with the skin, eyes, and clothing.

- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling.

### 3. Spill Response:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material and place it in a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after the material has been collected.

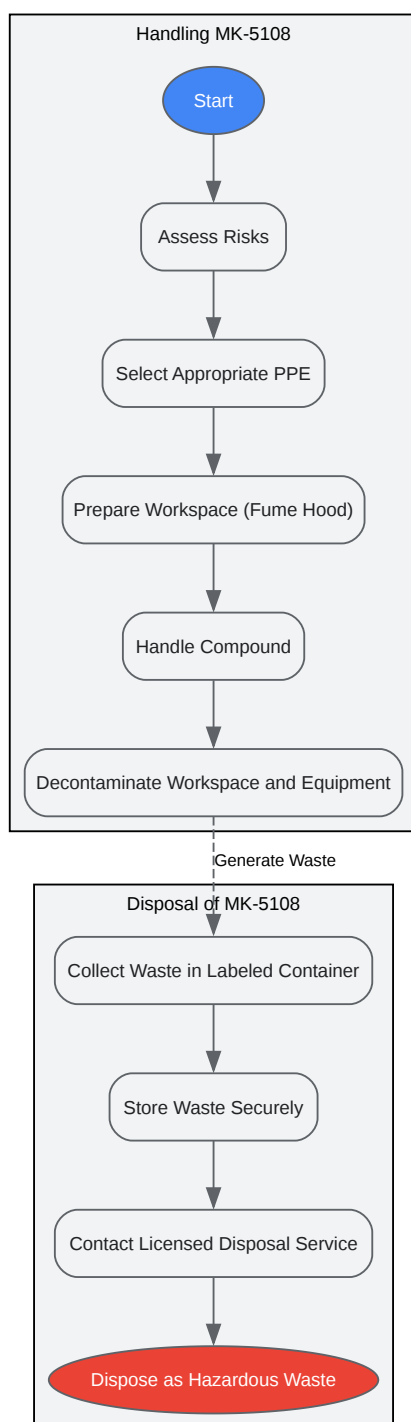
## Disposal Plan: Responsible Waste Management

Proper disposal of **MK-5108** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Dispose of unused material and its container as hazardous waste.
- Contact a licensed professional waste disposal service to dispose of this material.
- Do not allow the product to enter drains.

## Logical Workflow for Handling and Disposal

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **MK-5108**.



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Caption: Workflow for Safe Handling and Disposal of **MK-5108**.

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